

# An In-depth Technical Guide to the Physicochemical Properties of 2-Chloronaphthalene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloronaphthalene

Cat. No.: B15583028

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This guide provides a comprehensive overview of the melting and boiling point data for **2-Chloronaphthalene**, tailored for researchers, scientists, and professionals in drug development. It includes a compilation of reported physical constants, detailed experimental methodologies for their determination, and a logical workflow for compound identification.

## Data Presentation: Physical Properties of 2-Chloronaphthalene

The following table summarizes the experimentally determined melting and boiling points for **2-Chloronaphthalene** from various sources.

Physical Property	Reported Value(s)
Melting Point	59.5 °C[1][2][3][4]
	57-60 °C[1][5]
	59 °C[6]
	61 °C[7]
Boiling Point	256 °C (at 760 mmHg)[1][2][3][5][7]
	255 °C[6]
	119.7 °C (at 11 Torr)[4]

## Experimental Protocols

While specific experimental reports for determining the physical constants of **2-Chloronaphthalene** are not detailed in the provided literature, the following sections describe standard and widely accepted laboratory methodologies for such measurements.

The melting point of a solid crystalline substance like **2-Chloronaphthalene** is typically determined using the capillary tube method, which offers a precise measurement of the temperature range over which the solid-to-liquid phase transition occurs. The presence of impurities generally leads to a depression and broadening of the melting point range[8].

Apparatus:

- Glass capillary tubes (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil like paraffin, or a metal block heating apparatus like a Mel-Temp)[9][10]
- Stand and clamp

Procedure:

- Sample Preparation: A small amount of dry **2-Chloronaphthalene** is finely powdered on a clean, dry surface[11][12].
- Capillary Loading: The open end of a capillary tube is jabbed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end, achieving a sample height of 2-3 mm[10].
- Apparatus Setup: The capillary tube is attached to a thermometer, often with a rubber band or thread, ensuring the sample is aligned with the thermometer bulb[8][13]. This assembly is then inserted into the heating apparatus.
- Heating: The apparatus is heated gently. The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point to ensure thermal equilibrium[10].
- Observation: Two temperatures are recorded:
  - The temperature at which the first droplet of liquid appears.
  - The temperature at which the entire sample has completely liquefied[12].
- Reporting: The observed temperatures are reported as the melting point range. For a pure compound, this range is typically narrow (0.5-1.0 °C)[8].

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure[13][14]. For small quantities of a liquid, this can be determined using an inverted capillary technique. Since **2-Chloronaphthalene** is a solid at room temperature, it would first need to be melted to determine its boiling point by this method.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube with heating oil

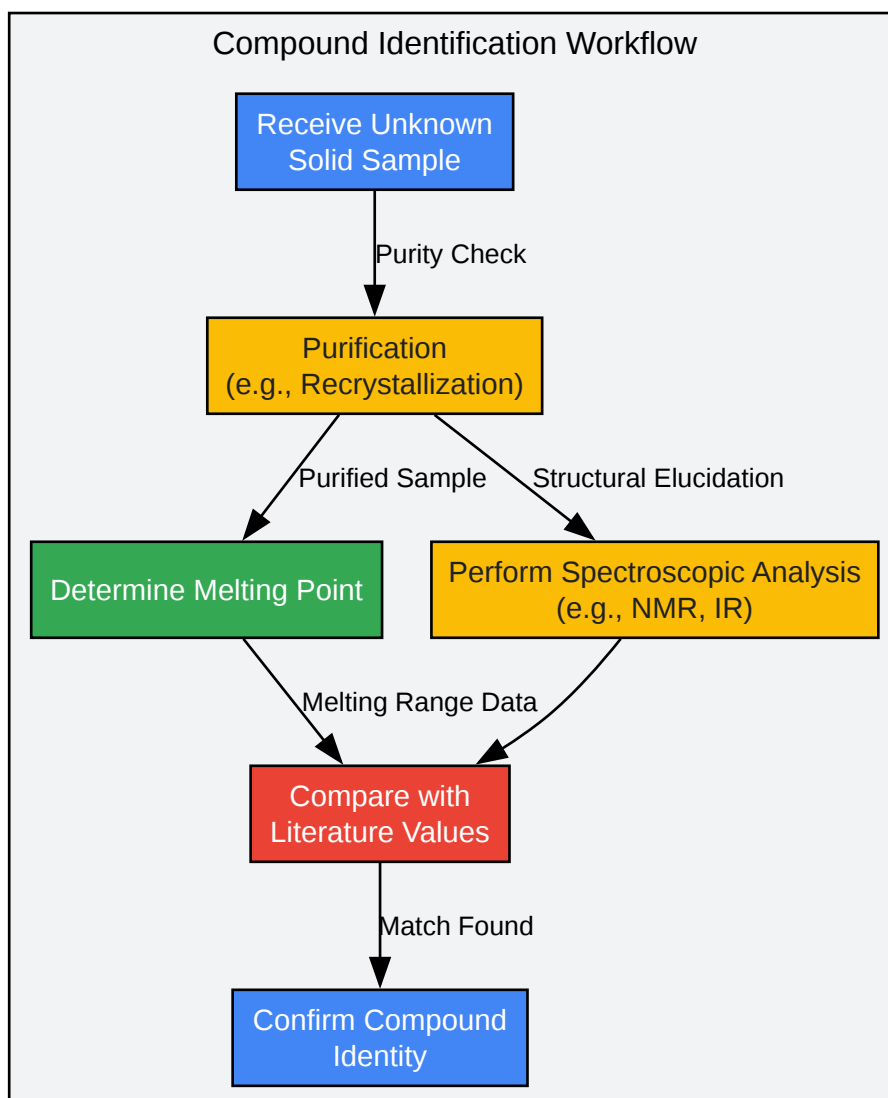
- Heat source (e.g., Bunsen burner)

#### Procedure:

- Sample Preparation: A small amount of **2-Chloronaphthalene** is placed in the small test tube, enough to submerge the inverted capillary.
- Apparatus Assembly: The small test tube is attached to a thermometer. A capillary tube, sealed at one end, is placed inverted (open end down) into the sample within the test tube[9].
- Heating: The entire assembly is immersed in a Thiele tube containing heating oil. The side arm of the Thiele tube is heated gently, which establishes convection currents for uniform temperature distribution[9][13].
- Observation: As the temperature rises, air trapped in the capillary tube expands and exits as a slow stream of bubbles. When the temperature surpasses the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tip[13].
- Measurement: The heat source is then removed. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube[9][13]. This indicates that the vapor pressure of the substance is equal to the atmospheric pressure.

## Logical Workflow Visualization

The determination of physical properties such as the melting point is a critical step in the identification and purity verification of a chemical compound. The following diagram illustrates a typical workflow for identifying an unknown solid organic substance.



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Caption: Workflow for the Identification of a Solid Organic Compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-Chloronaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583028#2-chloronaphthalene-melting-point-and-boiling-point-data]

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